

The Ambiguous Interaction of (-)-Xestospongine C with SERCA: An In-depth Technical Guide

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Compound of Interest

Compound Name: (-)-xestospongine C

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Abstract

(-)-Xestospongine C, a macrocyclic bis-1-oxaquinolizidine extracted from the marine sponge *Xestospongia* sp., is widely recognized as a potent, membrane-permeable inhibitor of the inositol 1,4,5-trisphosphate (IP₃) receptor. However, a significant body of research also points towards its inhibitory effects on the sarcoplasmic/endoplasmic reticulum Ca²⁺ ATPase (SERCA), a crucial regulator of intracellular calcium homeostasis. This technical guide provides a comprehensive overview of the current understanding of **(-)-xestospongine C**'s effects on SERCA, presenting the existing evidence, quantitative data, relevant experimental protocols, and a discussion of the ongoing scientific debate surrounding its direct mechanism of action on the calcium pump.

Introduction: The Dual Role of (-)-Xestospongine C

(-)-Xestospongine C is a valuable pharmacological tool for investigating Ca²⁺ signaling pathways. Its primary and most well-characterized role is the inhibition of IP₃-mediated Ca²⁺ release from the endoplasmic reticulum (ER)[1][2]. This action has made it an indispensable compound for dissecting the contributions of IP₃ receptors in various cellular processes.

However, emerging evidence has suggested that **(-)-xestospongine C** also impacts SERCA pumps, the ATP-driven enzymes responsible for sequestering Ca^{2+} from the cytosol into the ER lumen. This potential off-target effect has significant implications for the interpretation of experimental results using xestospongine C and presents both a challenge and an opportunity for researchers. This guide will delve into the specifics of this secondary effect, providing a balanced view of the current literature.

Quantitative Data on the Effects of (-)-Xestospongine C

While the inhibitory effect of **(-)-xestospongine C** on the IP_3 receptor is well-quantified, direct kinetic data for its interaction with SERCA is less definitive. The following tables summarize the available quantitative data for both targets to provide a comparative perspective.

Table 1: Inhibitory Potency of **(-)-Xestospongine C** on the IP_3 Receptor

Parameter	Value	Cell/Tissue Type	Reference
IC_{50}	358 nM	Cerebellar Microsomes	[1]
IC_{50}	350 nM	Not Specified	[3]

Table 2: Observed Effects and Concentrations of **(-)-Xestospongine C** on SERCA

Observed Effect	Concentration	Cell/Tissue Type	Reference
Prolonged recovery phase of Ca ²⁺ transients	700 nM	Frog Neuromuscular Junction	[2]
Occlusion of thapsigargin effects	700 nM	Frog Neuromuscular Junction	[2]
Equally potent blocker of ER Ca ²⁺ pump as IP ₃ R	Not specified	Permeabilized A7r5 smooth-muscle cells	[4]
Slow depletion of ER Ca ²⁺ store	2.5 μM	Cultured Dorsal Root Ganglia Neurones	[5]

Note: A definitive IC₅₀ or K_i value for the direct inhibition of SERCA by **(-)-xestospongine C** is not consistently reported in the literature, representing a key knowledge gap.

The Scientific Controversy: Direct vs. Indirect Inhibition of SERCA

A significant point of discussion in the field is whether **(-)-xestospongine C** directly inhibits SERCA. The evidence is conflicting, and this section presents both sides of the argument.

Evidence for Direct SERCA Inhibition:

- Studies by Castonguay and Robitaille (2002) demonstrated that at a concentration of 700 nM, **(-)-xestospongine C** prolonged the decay time of Ca²⁺ transients in nerve terminals, an effect typically associated with impaired Ca²⁺ clearance by SERCA[2]. Furthermore, pre-incubation with xestospongine C occluded the effects of thapsigargin, a well-known irreversible SERCA inhibitor, suggesting a shared target[2].
- De Smet et al. (1999) reported that in permeabilized A7r5 smooth-muscle cells, xestospongine C was an "equally potent blocker" of the ER Ca²⁺ pump and the IP₃ receptor[4].

- Solovyova et al. (2002) concluded that xestospongins C is a potent inhibitor of SERCA in cultured dorsal root ganglia neurones[5].

Evidence Against Direct SERCA Inhibition:

- Conversely, a study by Pessah and colleagues has suggested that xestospongins, including xestospongins C, lack direct SERCA inhibitory activity. Their research indicated that other members of the xestospongins family did not inhibit SERCA1 and SERCA2.

This ongoing debate highlights the need for further research to elucidate the precise molecular interactions between **(-)-xestospongins C** and SERCA.

Experimental Protocols

The following are detailed methodologies for key experiments used to assess the effects of **(-)-xestospongins C** on SERCA activity.

Measurement of SERCA-Mediated Ca^{2+} Uptake

This protocol is adapted from methodologies used in studies investigating the impact of various compounds on SERCA function.

- Objective: To measure the rate of ATP-dependent Ca^{2+} uptake into ER microsomes in the presence and absence of **(-)-xestospongins C**.
- Materials:
 - Isolated ER microsomes
 - Ca^{2+} uptake buffer (e.g., 100 mM KCl, 20 mM HEPES, 5 mM MgCl_2 , 5 mM ATP, 10 mM creatine phosphate, 5 U/ml creatine kinase, pH 7.0)
 - Calcium-sensitive fluorescent dye (e.g., Fura-2, Indo-1)
 - **(-)-Xestospongins C** stock solution (in DMSO)
 - Thapsigargin (positive control)

- EGTA
- Spectrofluorometer
- Procedure:
 - Resuspend isolated ER microsomes in the Ca^{2+} uptake buffer.
 - Add the calcium-sensitive dye to the microsomal suspension.
 - Place the suspension in a cuvette in the spectrofluorometer and monitor the baseline fluorescence.
 - Add a known concentration of CaCl_2 to the cuvette to establish an initial free Ca^{2+} concentration.
 - Initiate Ca^{2+} uptake by adding ATP. The decrease in extra-vesicular Ca^{2+} concentration is monitored as a change in fluorescence.
 - To test the effect of **(-)-xestospongine C**, pre-incubate the microsomes with the desired concentration of the compound for a specified time before the addition of ATP.
 - The rate of Ca^{2+} uptake is calculated from the change in fluorescence over time.
 - Compare the rates of Ca^{2+} uptake in the presence and absence of **(-)-xestospongine C**. Thapsigargin should be used as a positive control for complete SERCA inhibition.

SERCA ATPase Activity Assay

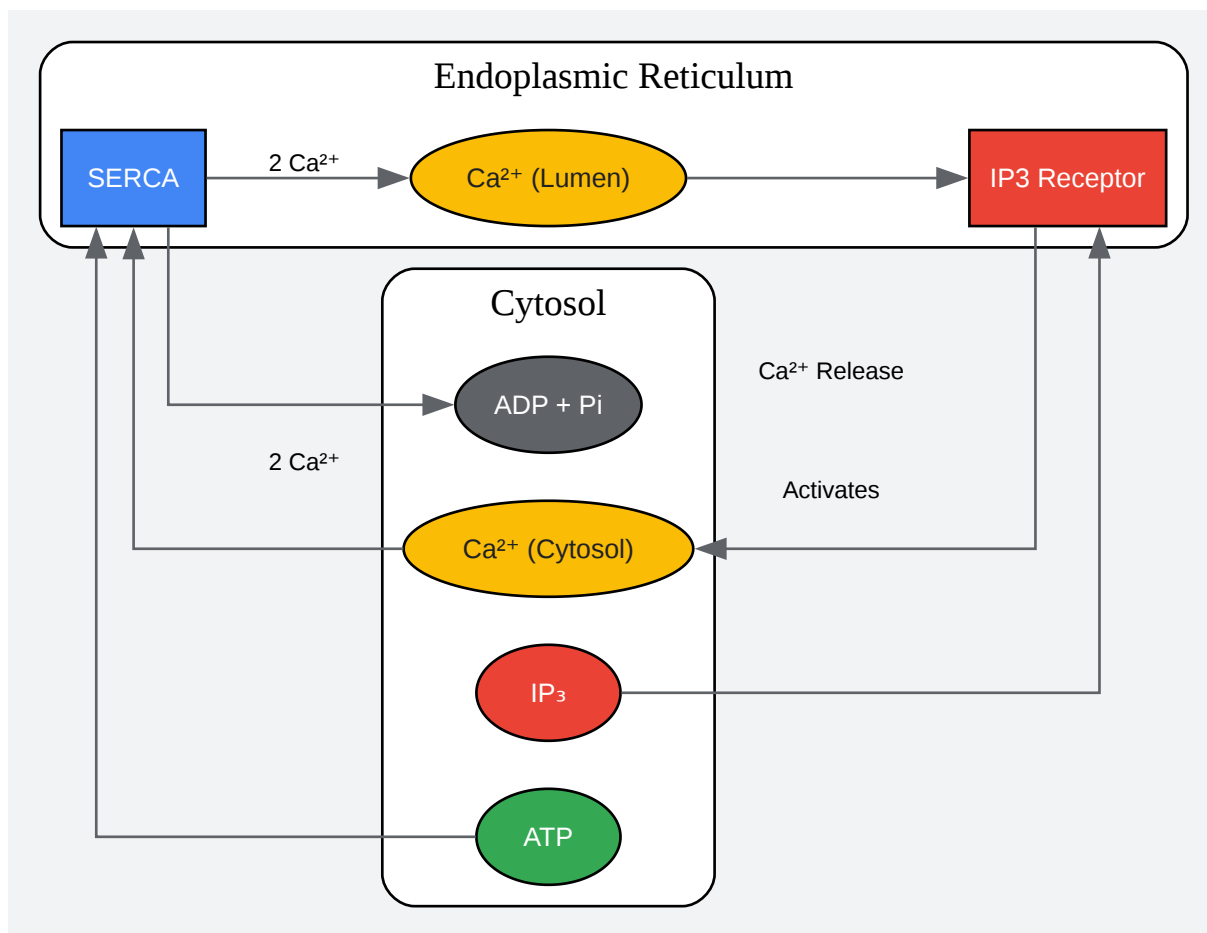
This assay measures the ATP hydrolysis activity of SERCA, which is coupled to Ca^{2+} transport.

- Objective: To determine the effect of **(-)-xestospongine C** on the rate of ATP hydrolysis by SERCA.
- Materials:
 - Isolated ER microsomes
 - Assay buffer (e.g., 50 mM MOPS-Tris, 100 mM KCl, 5 mM MgCl_2 , 1 mM EGTA, pH 7.0)

- CaCl_2 solutions for establishing a range of free Ca^{2+} concentrations
- ATP
- Enzyme-coupled system: pyruvate kinase (PK), lactate dehydrogenase (LDH), phosphoenolpyruvate (PEP), and NADH
- **(-)-Xestospongine C** stock solution (in DMSO)
- Spectrophotometer capable of measuring absorbance at 340 nm
- Procedure:
 - Prepare a reaction mixture containing the assay buffer, PK, LDH, PEP, and NADH.
 - Add the isolated microsomes to the reaction mixture.
 - Add varying concentrations of CaCl_2 to achieve a range of free Ca^{2+} concentrations.
 - Pre-incubate with the desired concentration of **(-)-xestospongine C** or vehicle (DMSO).
 - Initiate the reaction by adding ATP.
 - The hydrolysis of ATP by SERCA produces ADP. PK then converts PEP and ADP to pyruvate and ATP. LDH, in turn, converts pyruvate and NADH to lactate and NAD^+ .
 - The rate of ATP hydrolysis is determined by measuring the decrease in NADH absorbance at 340 nm over time.
 - Plot the ATPase activity as a function of Ca^{2+} concentration to generate a Ca^{2+} -dependence curve and assess the impact of **(-)-xestospongine C**.

Visualizations: Signaling Pathways and Experimental Workflows

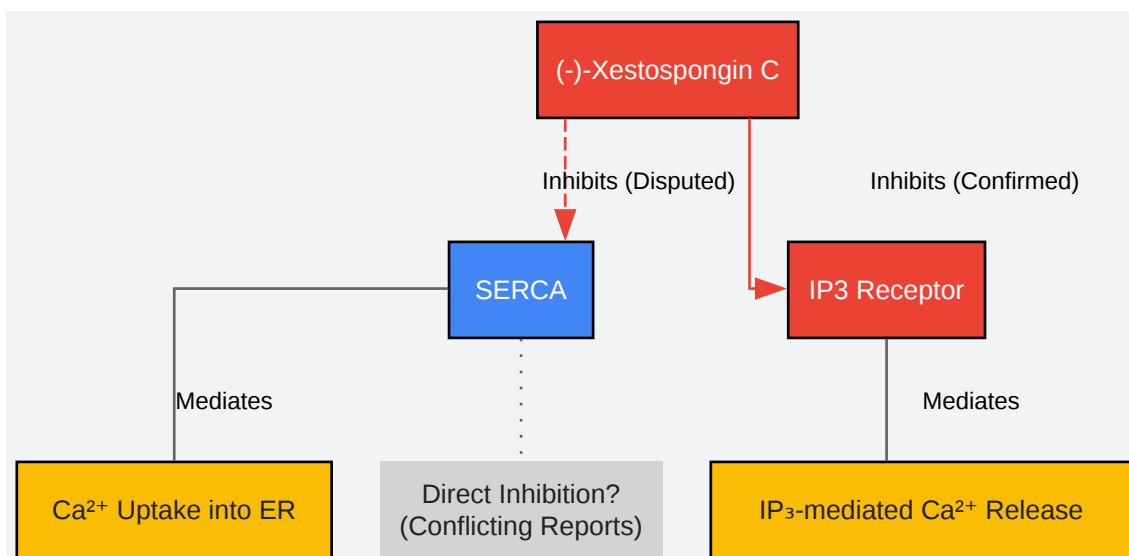
Signaling Pathway of SERCA in ER Calcium Regulation



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Caption: Role of SERCA and the IP3 receptor in maintaining ER Ca^{2+} homeostasis.

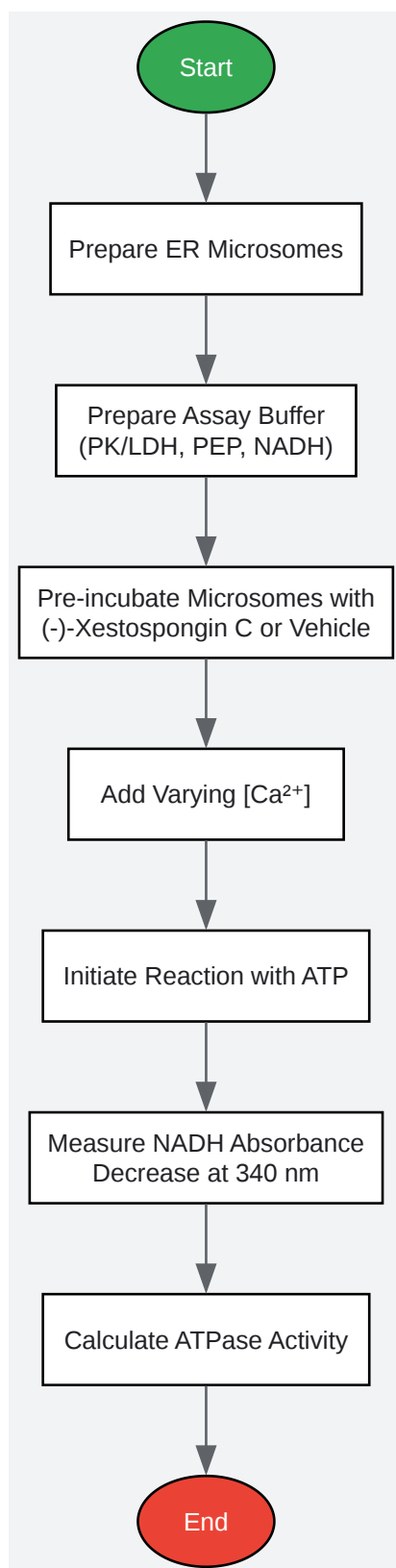
Proposed Mechanism of (-)-Xestospongins C Inhibition



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Caption: The dual and debated inhibitory actions of **(-)-xestospongine C**.

Experimental Workflow for SERCA ATPase Activity Assay



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Caption: Workflow for determining SERCA ATPase activity.

Conclusion and Future Directions

(-)-Xestospongine C remains a cornerstone tool for studying IP₃ receptor-mediated signaling. However, the evidence suggesting its inhibitory effect on SERCA cannot be overlooked. Researchers utilizing this compound must be aware of this potential dual activity and design experiments with appropriate controls, such as the use of thapsigargin, to dissect the specific contributions of IP₃ receptor inhibition versus SERCA inhibition.

The conflicting reports on the direct nature of SERCA inhibition by **(-)-xestospongine C** underscore a critical area for future investigation. Definitive studies employing purified SERCA protein and detailed kinetic analyses are required to resolve this ambiguity. Elucidating the precise molecular interactions, or lack thereof, will not only refine our understanding of **(-)-xestospongine C**'s pharmacology but also potentially pave the way for the development of more selective inhibitors for both the IP₃ receptor and SERCA.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. Xestospongine C is a potent inhibitor of SERCA at a vertebrate synapse [pubmed.ncbi.nlm.nih.gov]
- 3. Xestospongine C, a selective and membrane-permeable inhibitor of IP₃ receptor, attenuates the positive inotropic effect of α -adrenergic stimulation in guinea-pig papillary muscle - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Xestospongine C is an equally potent inhibitor of the inositol 1,4,5-trisphosphate receptor and the endoplasmic-reticulum Ca(2+) pumps - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Xestospongine C empties the ER calcium store but does not inhibit InsP₃-induced Ca²⁺ release in cultured dorsal root ganglia neurones - PubMed [pubmed.ncbi.nlm.nih.gov]
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